

# 2-Acetylaminoisonicotinic acid molecular weight and formula

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## Compound of Interest

Compound Name: 2-Acetylaminoisonicotinic acid

Cat. No.: B057735

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## Technical Overview of 2-Acetylaminoisonicotinic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **2-Acetylaminoisonicotinic acid**, a compound of interest in synthetic chemistry and pharmaceutical research. The data presented is compiled from established chemical databases.

## Physicochemical Data

The fundamental molecular properties of **2-Acetylaminoisonicotinic acid** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical method development, and interpretation of experimental results.

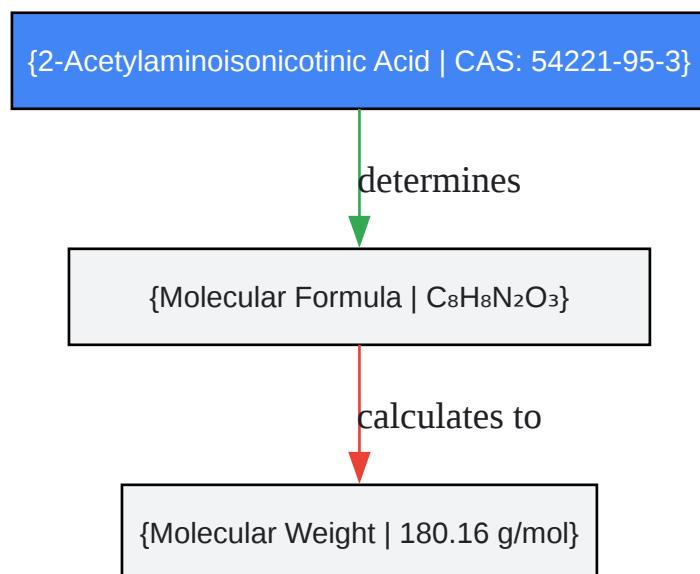
Parameter	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	180.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Exact Mass	180.053 g/mol	<a href="#">[1]</a>
CAS Number	54221-95-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

The molecular weight and formula are fundamental, calculated properties of a chemical entity based on its atomic composition as determined through techniques such as mass spectrometry and elemental analysis. As these are intrinsic properties, a detailed experimental protocol is not applicable in this context. The values presented are standardized and widely accepted in the scientific literature.

## Logical Relationship of Chemical Properties

The diagram below illustrates the hierarchical relationship between the compound's identity and its core physicochemical descriptors.



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Caption: Logical flow from chemical identity to molecular formula and weight.

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## References

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